

An In-depth Technical Guide to 2-(5-Oxazolyl)benzonitrile

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Compound of Interest

Compound Name: 2-(5-Oxazolyl)benzonitrile

Cat. No.: B181152

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- A comprehensive overview of the synthesis, properties, and potential applications of a key heterocyclic building block.

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed examination of **2-(5-Oxazolyl)benzonitrile**, a heterocyclic compound of interest in medicinal chemistry and materials science. While the specific historical discovery and initial synthesis of this compound are not extensively documented in publicly accessible literature, this paper constructs a probable and efficient synthetic route based on established methodologies. This guide includes a detailed experimental protocol for a plausible synthesis, a summary of its physicochemical properties with predicted spectral data, and a discussion of its potential applications. All quantitative data are presented in structured tables, and key processes are visualized using diagrams to facilitate understanding for researchers and professionals in drug development.

Introduction

2-(5-Oxazolyl)benzonitrile, with the CAS Number 1186127-13-8, is a bifunctional molecule incorporating both a benzonitrile and an oxazole moiety. The benzonitrile group is a common precursor for various functional groups in organic synthesis and is a key structural element in numerous pharmaceuticals. The oxazole ring is a privileged scaffold in medicinal chemistry, found in a wide array of biologically active natural products and synthetic compounds. The

combination of these two functionalities in a single molecule makes **2-(5-Oxazolyl)benzonitrile** a valuable building block for the synthesis of more complex molecules with potential therapeutic applications.

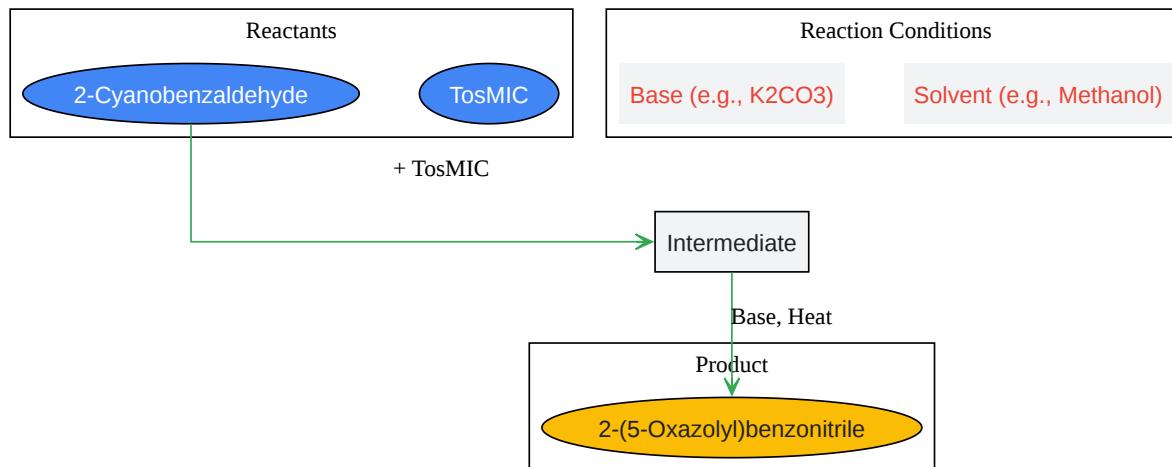
Due to the limited availability of primary literature on its discovery, this guide focuses on a practical and widely applicable synthetic method for its preparation: the Van Leusen oxazole synthesis.

Plausible Synthesis Pathway: The Van Leusen Reaction

A highly probable and efficient method for the synthesis of **2-(5-Oxazolyl)benzonitrile** is the Van Leusen oxazole synthesis. This reaction involves the condensation of an aldehyde with tosylmethyl isocyanide (TosMIC) in the presence of a base to form a 5-substituted oxazole.^[1] ^[2]^[3] For the synthesis of the title compound, the logical precursors are 2-cyanobenzaldehyde and TosMIC.

The reaction proceeds via the deprotonation of TosMIC, followed by nucleophilic attack on the aldehyde carbonyl group. The resulting intermediate then undergoes an intramolecular cyclization and subsequent elimination of p-toluenesulfonic acid to yield the aromatic oxazole ring.^[2]

Diagram of the Proposed Synthetic Pathway



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Caption: Proposed synthesis of **2-(5-Oxazolyl)benzonitrile** via the Van Leusen reaction.

Experimental Protocols

The following is a detailed experimental protocol for the synthesis of **2-(5-Oxazolyl)benzonitrile** based on the Van Leusen oxazole synthesis.

Synthesis of **2-(5-Oxazolyl)benzonitrile** from **2-Cyanobenzaldehyde** and **TosMIC**

Materials:

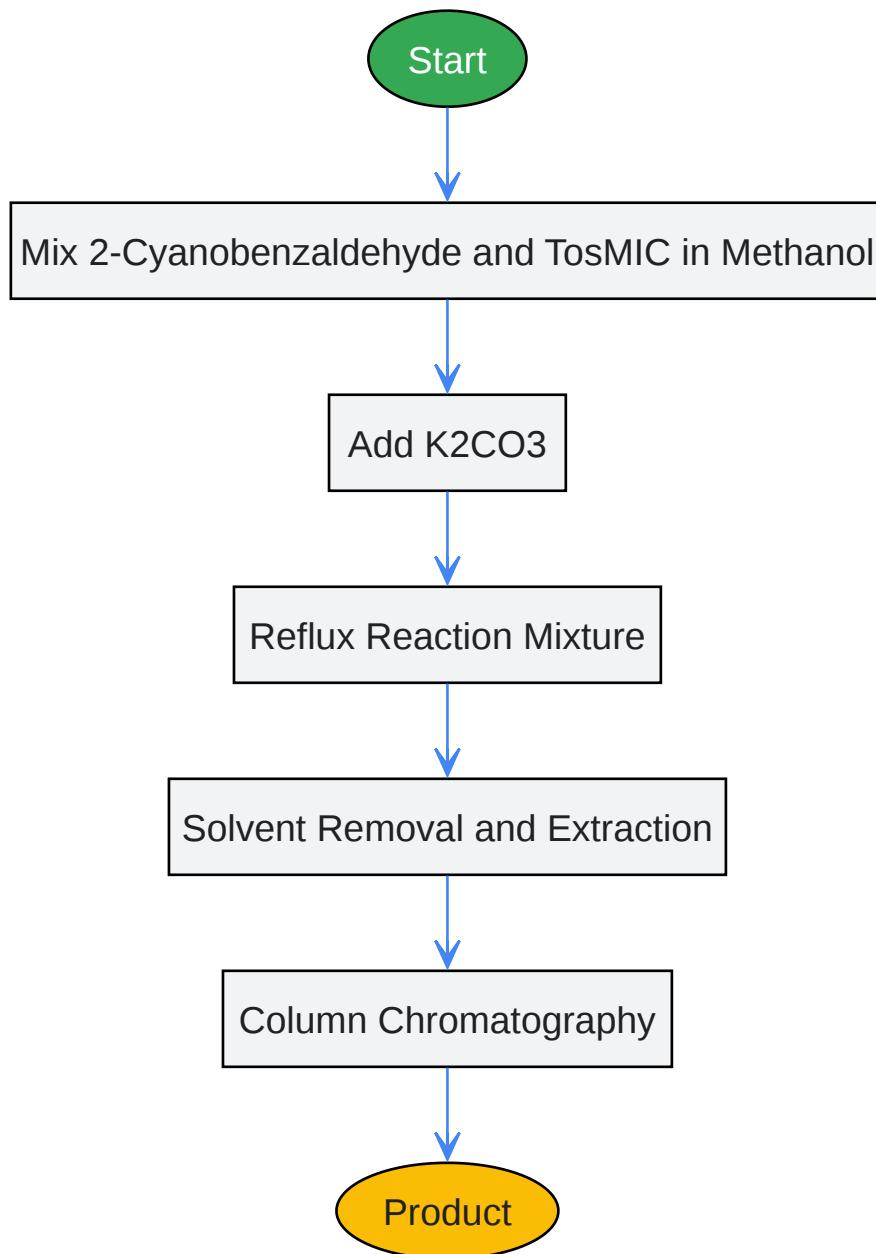
- 2-Cyanobenzaldehyde
- Tosylmethyl isocyanide (TosMIC)
- Anhydrous Potassium Carbonate (K₂CO₃)

- Anhydrous Methanol (MeOH)
- Dichloromethane (CH₂Cl₂)
- Brine (saturated aqueous NaCl solution)
- Anhydrous Sodium Sulfate (Na₂SO₄)

Procedure:

- To a stirred solution of 2-cyanobenzaldehyde (1.0 eq) in anhydrous methanol at room temperature, add tosylmethyl isocyanide (1.1 eq).
- To this mixture, add anhydrous potassium carbonate (2.0 eq) portion-wise over 10 minutes.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- After completion of the reaction (typically 2-4 hours), cool the mixture to room temperature.
- Remove the solvent under reduced pressure.
- Partition the residue between dichloromethane and water.
- Separate the organic layer, and wash it with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **2-(5-Oxazolyl)benzonitrile**.

Diagram of the Experimental Workflow



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Caption: Workflow for the synthesis and purification of **2-(5-Oxazolyl)benzonitrile**.

Physicochemical and Spectral Data

As specific experimental data for **2-(5-Oxazolyl)benzonitrile** is not readily available in the literature, the following tables summarize its basic physicochemical properties and predicted spectral data based on the analysis of its constituent functional groups.

Table 1: Physicochemical Properties

Property	Value
CAS Number	1186127-13-8
Molecular Formula	C ₁₀ H ₆ N ₂ O
Molecular Weight	170.17 g/mol
Appearance	Predicted to be a white to off-white solid
Solubility	Expected to be soluble in common organic solvents (e.g., DMSO, CH ₂ Cl ₂ , Ethyl Acetate)

Table 2: Predicted ¹H NMR Spectral Data (400 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.0-8.2	m	2H	Aromatic-H (H adjacent to CN and oxazole)
~7.6-7.8	m	2H	Aromatic-H
~7.9	s	1H	Oxazole-H (C2-H)
~7.3	s	1H	Oxazole-H (C4-H)

Table 3: Predicted ¹³C NMR Spectral Data (100 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Assignment
~152	Oxazole C2
~150	Oxazole C5
~133-135	Aromatic Quaternary-C
~128-132	Aromatic CH
~125	Oxazole C4
~117	Nitrile (CN)
~112	Aromatic Quaternary-C (C attached to CN)

Table 4: Predicted Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Intensity	Assignment
~2225	Strong	C≡N stretch (nitrile)
~1600, 1480	Medium	C=C stretch (aromatic)
~1550	Medium	C=N stretch (oxazole)
~1100	Strong	C-O-C stretch (oxazole)

Table 5: Predicted Mass Spectrometry Data

m/z	Interpretation
170	[M] ⁺ (Molecular Ion)
142	[M - CO] ⁺
115	[M - HCN - CO] ⁺
102	[C ₇ H ₄ N] ⁺

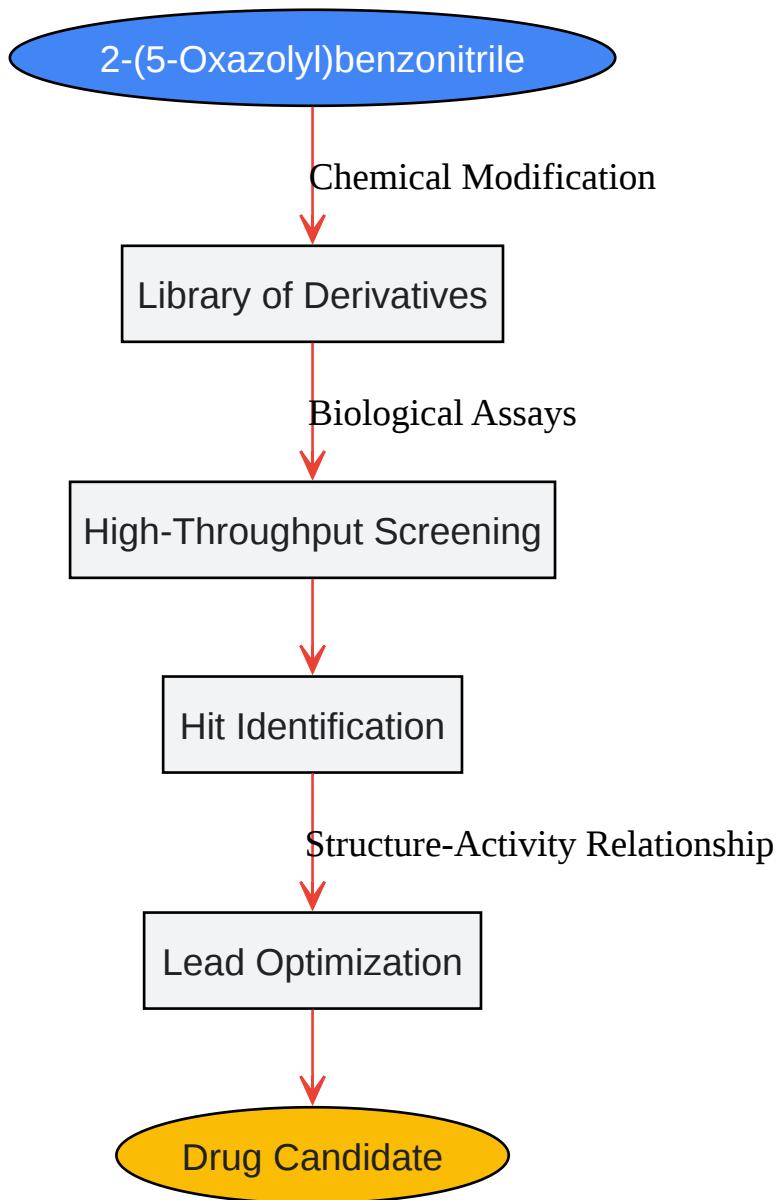
Potential Applications and Signaling Pathways

Given its structure, **2-(5-Oxazolyl)benzonitrile** is a promising scaffold for the development of novel therapeutic agents. The benzonitrile moiety can be a target for modification or can act as

a key interaction point with biological targets. The oxazole ring is a known pharmacophore in many classes of drugs.

For instance, substituted benzonitriles and oxazoles have been investigated as inhibitors of various enzymes and as modulators of signaling pathways implicated in diseases such as cancer, inflammation, and infectious diseases. The logical relationship for its potential use in drug discovery is outlined below.

Diagram of Potential Drug Discovery Logic



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Caption: A logical workflow for the development of drug candidates from **2-(5-Oxazolyl)benzonitrile**.

Conclusion

2-(5-Oxazolyl)benzonitrile is a heterocyclic compound with significant potential as a building block in synthetic and medicinal chemistry. Although its specific discovery and historical synthesis are not well-documented, established synthetic methods like the Van Leusen oxazole synthesis provide a reliable route for its preparation. This guide has provided a comprehensive overview of a plausible synthetic protocol, predicted physicochemical and spectral data, and the potential applications of this compound. The information presented herein is intended to serve as a valuable resource for researchers engaged in the fields of organic synthesis, drug discovery, and materials science.

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References

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- 2. Van Leusen reaction - Wikipedia [en.wikipedia.org]
- 3. Recent Advances in the Synthesis of Oxazole-Based Molecules via van Leusen Oxazole Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
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